

Commercial Suppliers and Technical Guide for Fencamine-d3 in Research

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Compound of Interest

Compound Name: Fencamine-d3

Cat. No.: B15145624

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A Comprehensive Overview for Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth resource for researchers, scientists, and drug development professionals interested in **Fencamine-d3**. It outlines commercial sources for this research compound, its core technical specifications, and relevant experimental contexts for its investigation, including its mechanism of action and associated signaling pathways.

Commercial Availability

Fencamine-d3 is available from several commercial suppliers specializing in research chemicals and stable isotope-labeled compounds. Researchers should inquire directly with these suppliers for current stock, pricing, and detailed certificates of analysis.

Supplier	Website	Contact Information	Notes
Alfa Chemistry	--INVALID-LINK--	Available on website	Offers Fencamine-d3 for research purposes. [1]
Pharmaffiliates	--INVALID-LINK--	Available on website	Provides highly pure Fencamine-d3 and lists its CAS number and molecular formula. [2]
A2B Chem	--INVALID-LINK--	Available on website	Lists Fencamine-d3 for research use only. [3]
Santa Cruz Biotechnology	--INVALID-LINK--	Available on website	Provides Fencamine (unlabeled) and its basic chemical data. [4]

Technical Data

Fencamine-d3 is the deuterated form of Fencamine, a psychostimulant of the amphetamine class.[\[5\]](#) The deuterium labeling makes it suitable for use as an internal standard in quantitative mass spectrometry-based analyses, such as in pharmacokinetic studies.

Property	Value	Reference
Chemical Name	Fencamine-d3	[2]
CAS Number	1346598-20-6	[2]
Molecular Formula	C ₂₀ H ₂₅ D ₃ N ₆ O ₂	[2]
Molecular Weight	387.49 g/mol	[2]
Synonyms	3,7-Dihydro-1,3,7-trimethyl-8- [[2-[methyl-d3(1-methyl-2- phenylethyl)amino]ethyl]amino] -1H-purine-2,6-dione	N/A
Storage	2-8°C Refrigerator	[2]
Applications	Labeled Fencamine, Analeptic	[2]

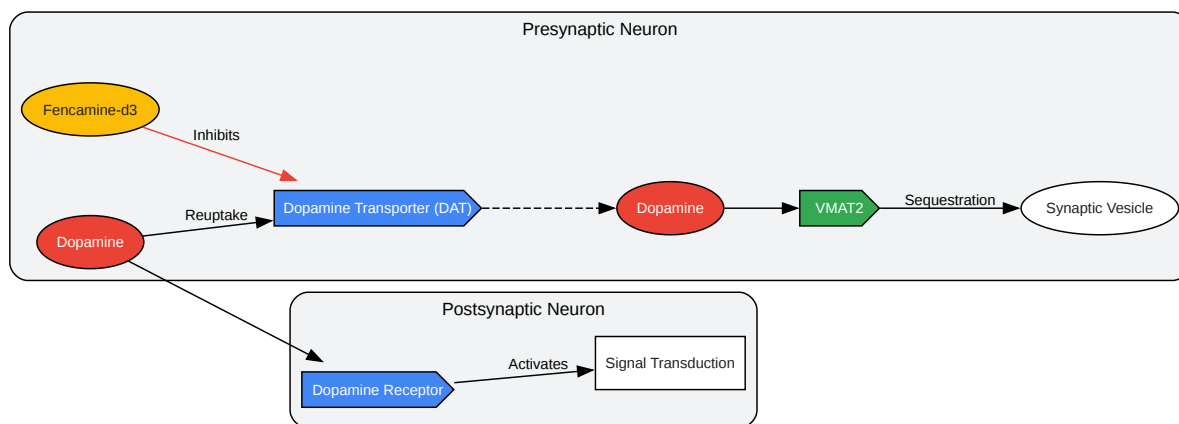
Mechanism of Action and Signaling Pathways

Fencamine acts as an indirect dopamine agonist.[5] Its primary mechanism of action involves the inhibition of the dopamine transporter (DAT), which is responsible for the reuptake of dopamine from the synaptic cleft into presynaptic neurons. By blocking DAT, Fencamine increases the extracellular concentration of dopamine, leading to its stimulant effects. This mechanism is similar to that of other amphetamines.

Recent research has highlighted the role of the trace amine-associated receptor 1 (TAAR1), an intracellular G-protein coupled receptor, in mediating the effects of amphetamines.

Amphetamines can enter the presynaptic neuron and activate TAAR1, which in turn modulates DAT function through protein kinase A (PKA) and protein kinase C (PKC) signaling. This can lead to both the internalization of DAT and reverse transport (efflux) of dopamine.

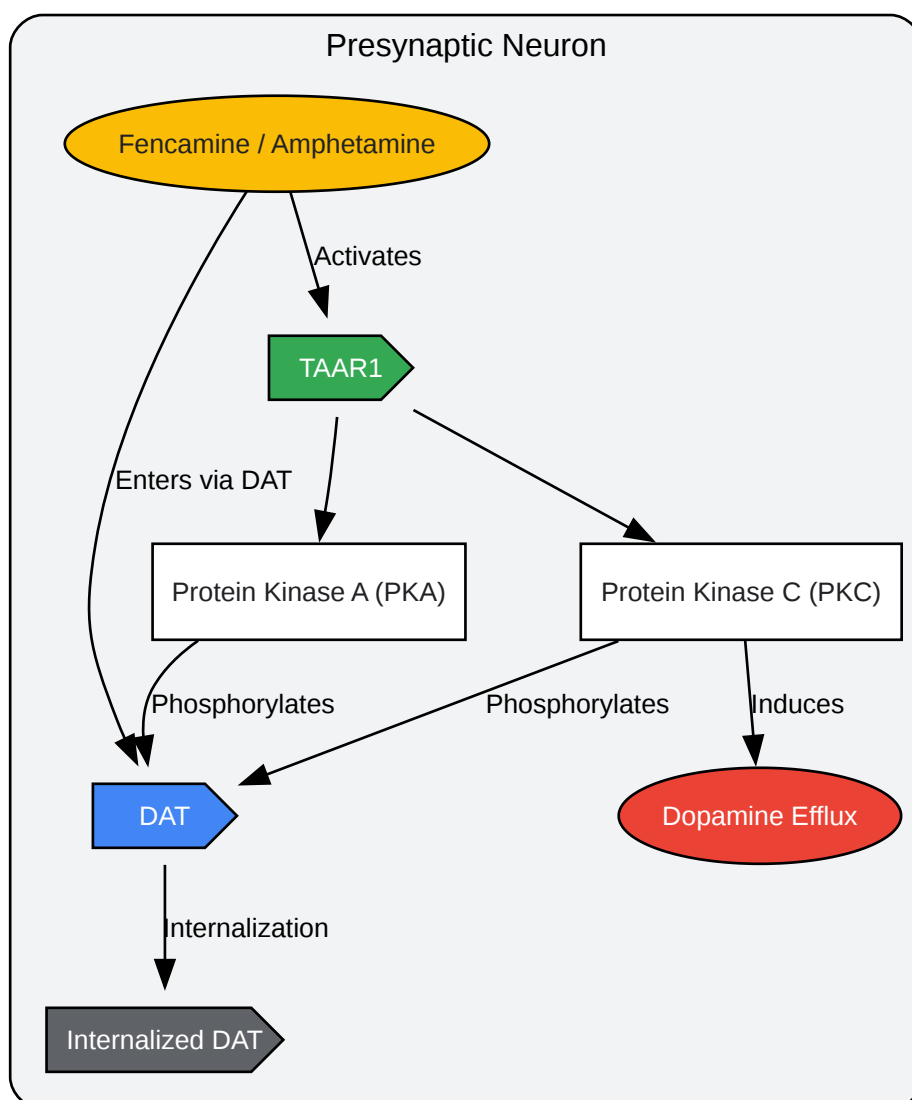
Below are diagrams illustrating the key signaling pathways associated with Fencamine's mechanism of action, based on the known effects of amphetamines.



Fencamine-d3 inhibits the dopamine transporter (DAT), increasing synaptic dopamine levels.

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Fencamine's primary mechanism of action at the dopamine transporter (DAT).



Intracellular signaling cascade following Fencamine/Amphetamine activation of TAAR1.

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TAAR1-mediated signaling cascade initiated by amphetamine-like compounds.

Experimental Protocols

Given that Fencamine's primary target is the dopamine transporter, standard in vitro assays to characterize DAT function are highly relevant for studying the effects of **Fencamine-d3**. The following are generalized protocols that can be adapted for this purpose.

Dopamine Transporter (DAT) Uptake Inhibition Assay

This assay measures the ability of a compound to inhibit the uptake of dopamine into cells expressing DAT.

Materials:

- Cells stably or transiently expressing human DAT (e.g., HEK293-hDAT or CHO-hDAT cells)
- 96-well cell culture plates
- Assay buffer (e.g., Krebs-Ringer-HEPES buffer)
- [³H]-Dopamine (radiolabeled dopamine)
- **Fencamine-d3** or unlabeled Fencamine
- Scintillation fluid
- Microplate scintillation counter

Procedure:

- Cell Plating: Plate DAT-expressing cells in a 96-well plate and grow to confluence.
- Pre-incubation: Wash the cells with assay buffer. Pre-incubate the cells with varying concentrations of Fencamine (or **Fencamine-d3**) for 10-20 minutes at room temperature or 37°C. Include a vehicle control (no compound) and a positive control inhibitor (e.g., GBR12909 or cocaine).
- Dopamine Uptake: Add a fixed concentration of [³H]-Dopamine to each well and incubate for a short period (e.g., 5-10 minutes) at 37°C.
- Termination: Terminate the uptake by rapidly washing the cells with ice-cold assay buffer to remove extracellular [³H]-Dopamine.
- Lysis and Scintillation Counting: Lyse the cells and add scintillation fluid.
- Data Analysis: Measure the radioactivity in a microplate scintillation counter. The amount of radioactivity is proportional to the amount of dopamine taken up by the cells. Calculate the

IC₅₀ value for Fencamine by plotting the percent inhibition of dopamine uptake against the log concentration of Fencamine.

Dopamine Efflux Assay

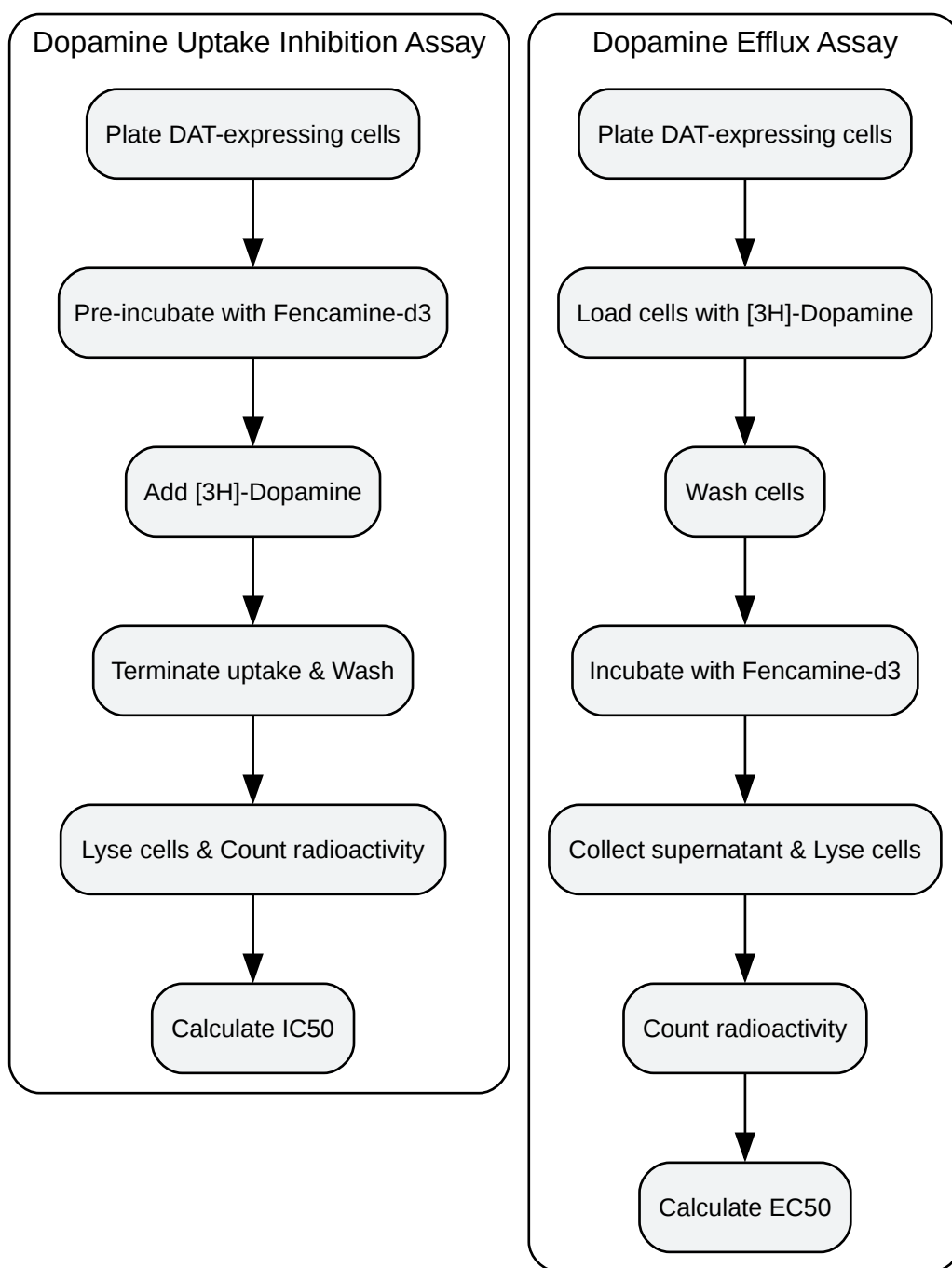
This assay determines if a compound can induce the reverse transport (efflux) of dopamine from cells.

Materials:

- Same as for the uptake inhibition assay.

Procedure:

- Cell Plating: Plate DAT-expressing cells as described above.
- Loading with Radiolabeled Dopamine: Pre-load the cells by incubating them with [³H]-Dopamine for 30-60 minutes at 37°C.
- Washing: Wash the cells extensively with assay buffer to remove extracellular [³H]-Dopamine.
- Induction of Efflux: Add varying concentrations of Fencamine to the cells and incubate for 10-30 minutes at 37°C.
- Sample Collection: Collect the supernatant (extracellular buffer) from each well.
- Lysis and Scintillation Counting: Lyse the cells remaining in the wells.
- Data Analysis: Measure the radioactivity in both the supernatant and the cell lysate. Calculate the percentage of [³H]-Dopamine released into the supernatant relative to the total amount of [³H]-Dopamine (supernatant + lysate). Plot the percentage of efflux against the log concentration of Fencamine to determine the EC₅₀ value.



General workflow for in vitro characterization of Fencamine-d3's effect on DAT.

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Workflow for key in vitro assays to study **Fencamine-d3**'s effects on DAT.

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